

Essential Safety and Handling Protocols for JNJ-

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of JNJ-303, ensuring laboratory safety and operational integrity.

This document provides crucial safety and logistical information for the handling of JNJ-303 (CAS 878489-28-2), a potent IKs blocker.[1][2][3] Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Understanding the Compound: JNJ-303

JNJ-303, with the chemical name 2-(4-Chlorophenoxy)-2-methyl-N-[5-[(methylsulfonyl)amino]tricyclo[3.3.1.13,7]dec-2-yl]-propanamide, is a solid substance.[1][4] According to the Safety Data Sheet (SDS) from Cayman Chemical, JNJ-303 is not classified as a hazardous substance under the Globally Harmonized System (GHS).[4] The product is not expected to cause skin or eye irritation, and no special measures are required for first aid.[4] However, as a matter of good laboratory practice, all chemicals should be handled with care.

Quantitative Data Summary



Property	Value	Source
Chemical Name	2-(4-Chlorophenoxy)-2-methyl- N-[5- [(methylsulfonyl)amino]tricyclo[3.3.1.13,7]dec-2-yl]- propanamide	[1][4]
CAS Number	878489-28-2	[1][4]
Molecular Formula	C21H29CIN2O4S	[1][3]
Molecular Weight	440.98 g/mol	[1][3]
Purity	≥98% (HPLC)	[1]
Appearance	Solid	[5]
GHS Classification	Not classified as hazardous	[4]
Health Hazards	Health = 0	[4]
Flammability	Fire = 0	[4]
Reactivity	Reactivity = 0	[4]

Personal Protective Equipment (PPE)

While JNJ-303 is not classified as hazardous, the following standard laboratory PPE is mandatory to prevent any potential exposure.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves.	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Eye/Face Protection	Safety glasses with side shields or goggles.	Protects eyes from any potential splashes or airborne particles.



Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling JNJ-303 will ensure minimal risk and maintain experimental integrity.

- 1. Preparation and Weighing:
- Before handling, ensure that the work area is clean and uncluttered.
- All handling of the solid form of JNJ-303 should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation of any airborne particles.
- Use a dedicated and clean spatula and weighing paper for measuring the required amount.
- Close the container tightly immediately after use to prevent contamination.
- 2. Solution Preparation:
- When preparing solutions, add the solid JNJ-303 to the solvent slowly to avoid splashing.
- If using a magnetic stirrer, ensure the stir bar is clean and the speed is gradually increased to prevent splashing.
- Clearly label the container with the chemical name, concentration, date, and your name.
- 3. Storage:
- Store JNJ-303 in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep it away from incompatible materials.
- Do not store on benchtops or in fume hoods.
- 4. Spill Response:
- In the event of a small spill of solid material, carefully sweep it up, avoiding the creation of dust, and place it in a sealed container for disposal.



- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.
- Ensure proper PPE is worn during the entire cleanup process.

Disposal Plan

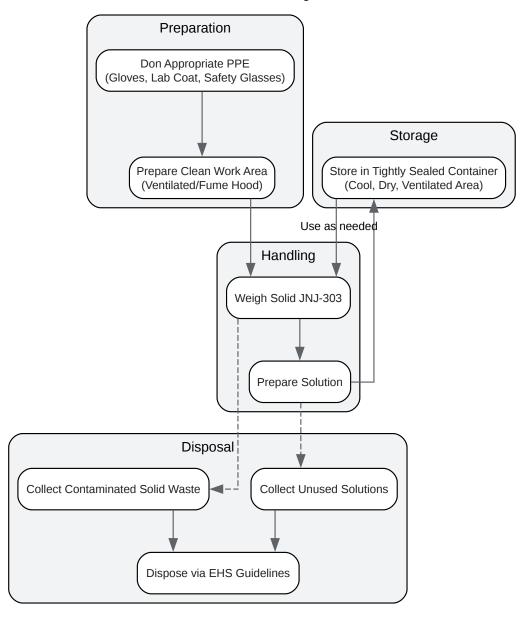
Proper disposal of JNJ-303 and its waste is crucial to prevent environmental contamination.

- 1. Waste Segregation:
- All solid waste contaminated with JNJ-303 (e.g., weighing paper, gloves, absorbent pads)
 should be collected in a dedicated, clearly labeled hazardous waste container.
- Unused solutions of JNJ-303 and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container.
- 2. Disposal Procedure:
- Since JNJ-303 is a non-hazardous chemical, solid waste may be suitable for disposal in a sanitary landfill. However, it should not be placed in regular laboratory trash.[6]
- Place non-hazardous solids directly into designated dumpsters.[6]
- Liquid waste should not be disposed of in dumpsters.[6]
- Follow your institution's specific guidelines for chemical waste disposal. Contact your Environmental Health and Safety (EHS) department for guidance on proper disposal procedures.

Experimental Workflow and Safety Protocol



Workflow for Safe Handling of JNJ-303



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